

# Essential Safety and Disposal Guidance for YM928

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## Compound of Interest

Compound Name: YM928

Cat. No.: B1683508

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Disclaimer: A specific Safety Data Sheet (SDS) for **YM928** (CAS No. 190842-36-5) is not publicly available. The following information is based on general laboratory safety principles for handling research-grade chemical compounds. It is imperative to obtain a substance-specific SDS from your supplier before handling or disposing of this material. All procedures must be conducted in strict accordance with local, state, and federal regulations.

This document provides essential logistical and safety information for researchers, scientists, and drug development professionals working with **YM928**, a noncompetitive  $\alpha$ -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor antagonist.

## Proper Disposal Procedures

Proper disposal of **YM928** is critical to ensure personnel safety and environmental protection. As a research chemical, it should be treated as hazardous waste unless explicitly stated otherwise in a substance-specific SDS.

### Step-by-Step Disposal Guide:

- Waste Identification and Classification:
  - Treat all forms of **YM928** (pure compound, solutions, contaminated labware) as hazardous chemical waste.

- Do not mix **YM928** waste with other waste streams unless compatibility is confirmed. It is best practice to collect it in a dedicated, properly labeled waste container.
- Containerization:
  - Use a designated, leak-proof, and chemically compatible container for collecting **YM928** waste. The container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**YM928**, 2-[N-(4-chlorophenyl)-N-methylamino]-4H-pyrido[3,2-e]-1,3-thiazin-4-one".
  - Keep the container securely closed when not in use.
- Decontamination of Labware:
  - Thoroughly decontaminate all glassware, spatulas, and other equipment that has come into contact with **YM928**.
  - Collect the rinsate from the initial cleaning as hazardous waste.
  - After the initial hazardous rinse, wash the equipment with an appropriate laboratory detergent and water.
- Spill Management:
  - In case of a spill, evacuate the immediate area.
  - Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.
  - Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
  - Carefully collect the absorbent material into the designated hazardous waste container.
  - Decontaminate the spill area thoroughly.
- Storage and Collection:

- Store the hazardous waste container in a designated Satellite Accumulation Area (SAA) that is secure and under the control of laboratory personnel.
- Ensure the storage area is cool, dry, and away from incompatible materials.
- Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) office. Do not dispose of **YM928** down the drain or in regular trash.

## Quantitative Data Summary

The following table summarizes potential data points typically found in a Safety Data Sheet. Specific values for **YM928** are not available and must be obtained from the supplier-provided SDS.

Data Point	Value	Source / Notes
Molecular Formula	C <sub>14</sub> H <sub>10</sub> ClN <sub>3</sub> OS	Synapse Drug Database
CAS Number	190842-36-5	Synapse Drug Database
IC <sub>50</sub> (AMPA-induced toxicity)	2 µM	In primary rat hippocampal cultures
IC <sub>50</sub> (AMPA-induced Ca <sup>2+</sup> influx)	3 µM	In cultured cells
IC <sub>50</sub> (AMPA-induced inward currents)	1 µM	In cultured cells
Oral ED <sub>50</sub> (Anticonvulsant effect)	7.4 mg/kg	In mice (maximal electroshock seizure)
Acute Toxicity (Oral)	Data Not Available	Consult SDS
Skin Corrosion/Irritation	Data Not Available	Consult SDS
Serious Eye Damage/Irritation	Data Not Available	Consult SDS
Carcinogenicity	Data Not Available	Consult SDS

## Experimental Protocols

**YM928** has been characterized through various in vitro and in vivo experiments to determine its function as a noncompetitive AMPA receptor antagonist.

## Inhibition of AMPA Receptor-Mediated Toxicity

- Objective: To determine the concentration at which **YM928** inhibits cell death induced by an AMPA receptor agonist.
- Methodology:
  - Primary hippocampal cultures are prepared from rat embryos.
  - Cells are incubated with varying concentrations of **YM928**.
  - An AMPA receptor agonist (e.g., kainate) is added to the cultures to induce excitotoxicity.
  - After a set incubation period, cell viability is assessed using a standard method, such as the MTT assay or by measuring lactate dehydrogenase (LDH) release into the culture medium.
  - The concentration of **YM928** that inhibits 50% of the agonist-induced toxicity (IC<sub>50</sub>) is calculated.

## Calcium Influx Assay

- Objective: To measure the ability of **YM928** to block the influx of calcium ions through AMPA receptors.
- Methodology:
  - Cultured cells (e.g., primary neurons or a suitable cell line) are loaded with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM).
  - Cells are pre-incubated with different concentrations of **YM928**.
  - The cells are then stimulated with AMPA to open the receptor channels.

- The change in intracellular calcium concentration is measured by monitoring the fluorescence of the dye using a fluorometer or imaging system.
- The  $IC_{50}$  value for the inhibition of calcium influx is determined.

## Electrophysiological Recordings

- Objective: To directly measure the antagonistic effect of **YM928** on AMPA receptor-mediated electrical currents.
- Methodology:
  - Whole-cell patch-clamp recordings are performed on cultured neurons.
  - The cell is held at a negative membrane potential (e.g., -60 mV).
  - AMPA is applied to the cell to evoke an inward electrical current.
  - **YM928** is then co-applied with AMPA at various concentrations.
  - The reduction in the amplitude of the AMPA-evoked current is measured to determine the  $IC_{50}$  of **YM928**'s antagonistic activity.

## Visualizations

The following diagrams illustrate the mechanism of action and a general workflow for handling this chemical compound.

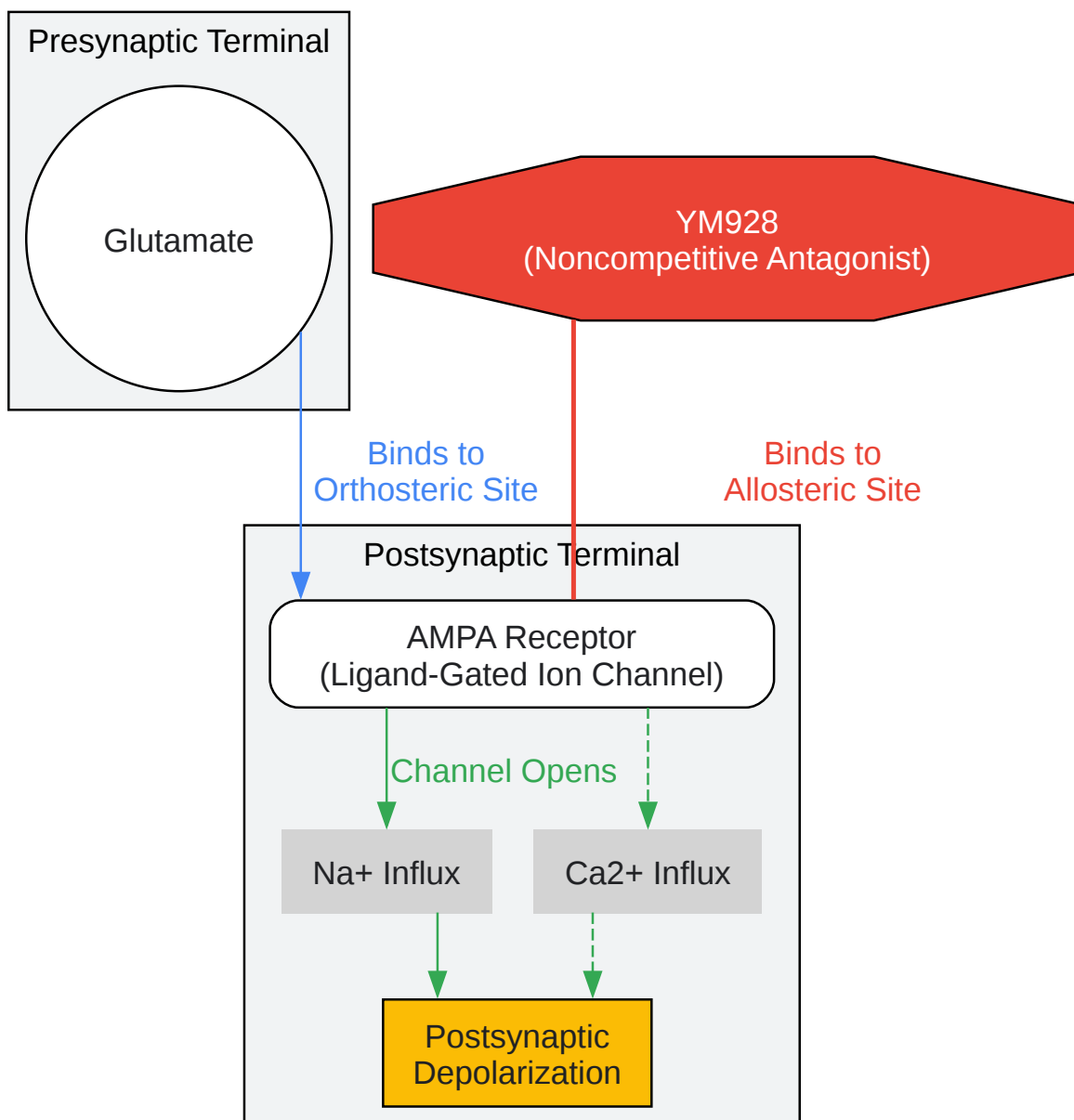
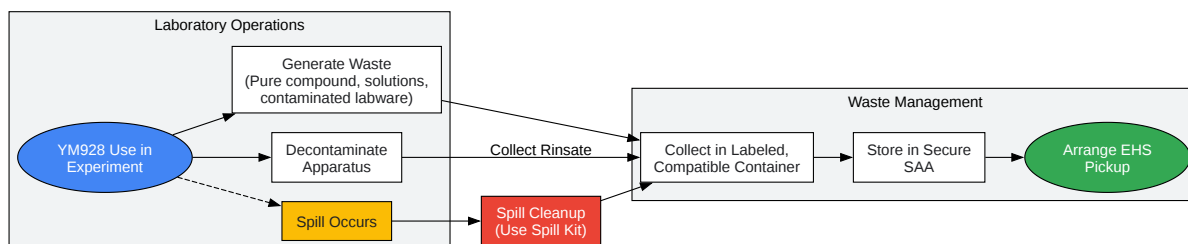


Diagram showing YM928 as a noncompetitive antagonist preventing ion influx through the AMPA receptor.

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Caption: Mechanism of **YM928** as a noncompetitive AMPA receptor antagonist.



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Caption: General workflow for the safe handling and disposal of **YM928** waste.

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